



# **Application Notes and Protocols for HH0043 in High-Throughput Screening Assays**

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**HH0043** is a potent and orally active small molecule inhibitor of Son of Sevenless homolog 1 (SOS1), a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS proteins.[1][2][3] By catalyzing the exchange of GDP for GTP on RAS, SOS1 is a key upstream regulator of the RAS/MAPK signaling pathway, which is frequently dysregulated in human cancers.[1][4] Inhibition of the SOS1-KRAS interaction presents a promising therapeutic strategy for cancers driven by KRAS mutations.[1][5][6] **HH0043**, a novel 1,7-naphthyridine derivative, has demonstrated significant inhibitory effects in both biochemical and cellular assays, making it a valuable tool for cancer research and drug discovery.[1][5]

These application notes provide detailed protocols for utilizing **HH0043** in high-throughput screening (HTS) assays to identify and characterize SOS1 inhibitors.

## **Data Presentation**

The following table summarizes the in vitro activity of HH0043 and a reference compound, BI-3406.



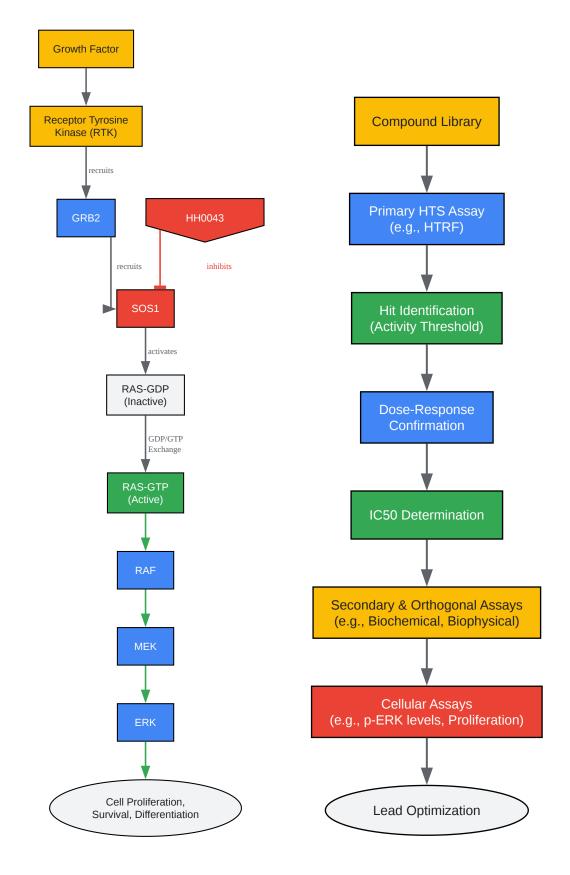
Compound	Biochemical IC50 (nM)	Cellular Antiproliferative Activity (NCI-H358, KRAS G12C)
HH0043	5.8	Data not publicly available
BI-3406	-	-

Data for **HH0043** is derived from the publication by Li D, et al.[1]

## **Signaling Pathway**

The SOS1 protein is a crucial link between receptor tyrosine kinases (RTKs) and the activation of RAS. Upon stimulation of an RTK by a growth factor, the adaptor protein GRB2 recruits SOS1 to the plasma membrane. SOS1 then facilitates the exchange of GDP for GTP on RAS, leading to its activation. Activated, GTP-bound RAS then stimulates downstream signaling cascades, most notably the RAF-MEK-ERK (MAPK) pathway, which promotes cell proliferation, survival, and differentiation.[4][7][8]





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